

Technical Monograph: 2-Acetoxy-1-ethoxypropane (CAS 54839-24-6)

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Compound of Interest

Compound Name: 2-Acetoxy-1-ethoxypropane

CAS No.: 54839-24-6

Cat. No.: B1265966

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Synonyms: 1-Ethoxy-2-propyl acetate; Ethyl Proxitol Acetate; Propylene Glycol Monoethyl Ether Acetate (PGEEA) Chemical Class: P-Series Glycol Ether Esters

Part 1: Executive Technical Summary

2-Acetoxy-1-ethoxypropane (CAS 54839-24-6) represents a critical solvent class in modern chemical engineering and pharmaceutical formulation. As the acetate ester of 1-ethoxy-2-propanol, it belongs to the "P-series" glycol ethers, which were developed to replace the toxic ethylene glycol (E-series) derivatives.

For the drug development scientist, this molecule offers a unique "volatility sweet spot"—evaporating slower than ethyl acetate but faster than DMSO or NMP—making it ideal for controlled film formation in tablet coatings and transdermal patches. Its amphiphilic nature allows it to solubilize both polar active pharmaceutical ingredients (APIs) and non-polar polymer matrices (e.g., PLGA, HPMC).

Key Distinction: It is crucial to distinguish this "alpha-isomer" derivative (secondary alcohol ester) from its "beta-isomer" regioisomer. The alpha-isomer degrades into relatively benign

metabolites, whereas beta-isomers of glycol ethers are associated with significant reproductive toxicity.

Part 2: Physicochemical & Mechanistic Profile

Chemical Identity & Properties[1]

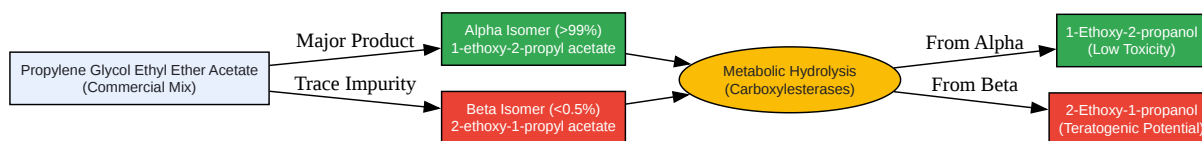
Property	Value	Context for R&D
Molecular Formula	C ₇ H ₁₄ O ₃	Amphiphilic ether-ester structure
Molecular Weight	146.19 g/mol	Low MW facilitates solvent removal
Boiling Point	158–160 °C	Suitable for high-temperature coating processes
Flash Point	~53 °C (Closed Cup)	Flammable; requires Class I Div 2 handling
Density	0.94 g/cm ³	Lighter than water; phase separation possible
Solubility (Water)	~9.5 g/100 mL	Partially miscible; creates emulsions at high conc.[1][2]
Vapor Pressure	~1.7 mmHg (20°C)	Low volatility reduces "skinning" in film casting

Structural Isomerism & Safety

The commercial synthesis of propylene glycol ethers yields two isomers. CAS 54839-24-6 specifically denotes the ester of the major (alpha) isomer.

- Alpha-isomer (Safe): 1-ethoxy-2-propyl acetate.[2][3][4] The ether linkage is on the primary carbon; the acetate is on the secondary carbon.
- Beta-isomer (Impurity): 2-ethoxy-1-propyl acetate. The ether is on the secondary carbon.

Mechanistic Insight: The safety profile is dictated by the steric hindrance of the ether linkage during metabolic oxidation.



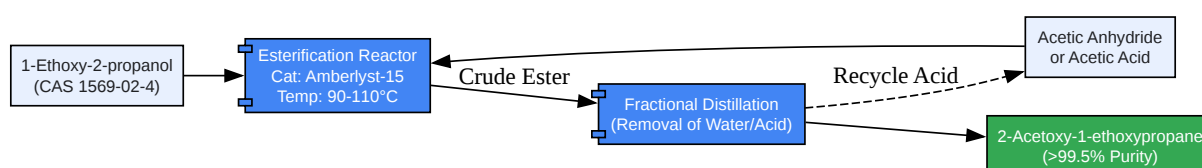
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Figure 1: Isomeric distribution and metabolic fate. The alpha-isomer (CAS 54839-24-6) hydrolyzes to a safe secondary alcohol, whereas the beta-isomer yields a primary alcohol capable of oxidation to toxic alkoxy acids.

Part 3: Synthesis & Manufacturing

The industrial synthesis utilizes a direct esterification pathway. For high-purity pharmaceutical grades, a solid acid catalyst (e.g., Amberlyst) is preferred over sulfuric acid to prevent corrosion and sulfur contamination.

Reaction Pathway[4][5]



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Figure 2: Industrial synthesis via acid-catalyzed esterification. Continuous water removal is critical to drive equilibrium toward the ester.

Part 4: Applications in Drug Development

Solvent Casting & Film Coating

In the formulation of Amorphous Solid Dispersions (ASDs) or enteric tablet coatings, solvent evaporation rate is critical.

- Problem: Fast solvents (Acetone) cause "orange peel" defects due to rapid skinning. Slow solvents (DMSO) require high heat to remove, degrading heat-sensitive APIs.
- Solution: **2-Acetoxy-1-ethoxypropane** provides a moderate evaporation rate (Evaporation Rate ~0.4 vs. n-Butyl Acetate=1.0). This allows polymer chains (e.g., HPMC, Eudragit) to relax and align during drying, forming a defect-free barrier.

Green Chemistry Substitution

It serves as a direct drop-in replacement for:

- Ethoxyethyl Acetate (EEA): A Class 2 solvent (ICH Q3C) with known teratogenicity.
- Cyclohexanone: Often used in electronics/polymers but has a harsh regulatory profile.

Part 5: Experimental Protocols

Protocol A: GC-FID Purity Analysis

Purpose: To quantify the alpha-isomer and detect trace beta-isomer or unreacted alcohol.

System Configuration:

- Instrument: Agilent 7890 GC or equivalent with FID.
- Column: DB-WAX or HP-INNOWax (30 m x 0.32 mm x 0.25 μ m). Polar phase is required to separate isomers.
- Carrier Gas: Helium @ 1.5 mL/min (Constant Flow).
- Inlet: Split/Splitless (Split ratio 50:1), Temp: 250°C.

Temperature Program:

- Initial: 50°C (Hold 2 min).
- Ramp 1: 10°C/min to 200°C.
- Final: 200°C (Hold 5 min).

Self-Validating Logic:

- Retention Time Check: The alcohol precursor (1-ethoxy-2-propanol) will elute significantly earlier than the ester due to hydrogen bonding with the wax phase.
- Impurity Flag: Any peak eluting immediately after the main ester peak should be investigated as the beta-isomer.

Protocol B: Residual Solvent Analysis (Headspace GC)

Purpose: Determining residual levels in final drug product (Limit typically < 5000 ppm if treated as Class 3).

Sample Preparation:

- Weigh 100 mg of drug product into a 20 mL headspace vial.
- Add 5.0 mL of DMAc (Dimethylacetamide) or DMSO as diluent.
- Seal and crimp.

Headspace Parameters:

- Incubation: 80°C for 20 mins.
- Syringe Temp: 100°C.
- Injection Vol: 1.0 mL.

Analysis: Use the same GC-FID parameters as Protocol A, or a G43 (USP) column (6% cyanopropylphenyl) for better solvent separation.

Part 6: Safety & Toxicology[4]

Metabolic Pathway

The primary safety advantage of CAS 54839-24-6 lies in its hydrolysis.

- Ingestion/Inhalation: Rapid absorption into the bloodstream.
- Hydrolysis: Carboxylesterases cleave the acetate group.
 - Product: 1-ethoxy-2-propanol + Acetic Acid.[2]
- Excretion: The secondary alcohol is conjugated (glucuronidation) and excreted. Unlike primary alcohols (e.g., 2-methoxyethanol), it is not oxidized to an alkoxyacetic acid (the metabolite responsible for testicular atrophy and teratogenicity in E-series ethers).

Handling Precautions

- Flammability: Flash point is 53°C. Ground all equipment to prevent static discharge.
- Inhalation: High vapor concentrations can cause central nervous system (CNS) depression (dizziness, drowsiness). Use in a fume hood.
- Skin: Defatting agent. Wear nitrile gloves (Breakthrough time > 4 hours).

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